

Centre de support technique : Manipulation et stockage du nitrite de méthyle

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl nitrite

Cat. No.: B1202744

[Get Quote](#)

Ce guide fournit des informations techniques essentielles pour la manipulation et le stockage en toute sécurité du nitrite de méthyle, destinées aux chercheurs, aux scientifiques et aux professionnels du développement de médicaments.

Foire aux questions (FAQ)

Q1 : Quelles sont les principaux dangers associés au nitrite de méthyle ?

R1 : Le nitrite de méthyle est une substance dangereuse qui présente plusieurs risques importants :

- Explosivité : C'est un explosif sensible à la chaleur, et sa sensibilité augmente en présence d'oxydes métalliques.[\[1\]](#)[\[2\]](#) Les nitrites d'alkyle inférieurs peuvent se décomposer et faire éclater le récipient, même lorsqu'ils sont stockés au réfrigérateur.
- Inflammabilité : C'est un gaz extrêmement inflammable qui peut facilement s'enflammer par la chaleur, des étincelles ou des flammes.[\[2\]](#) Il forme des mélanges explosifs avec l'air.[\[3\]](#)
- Toxicité : Le nitrite de méthyle est un gaz toxique asphyxiant et un agent cyanotique puissant. L'exposition peut entraîner une méthémoglobinémie.[\[1\]](#) L'inhalation de fortes concentrations peut provoquer des étourdissements ou une asphyxie.[\[3\]](#)
- Réactivité : C'est un agent oxydant qui peut réagir vigoureusement avec les agents réducteurs, les hydrures, les sulfures, les nitrures et les bases inorganiques, pouvant

conduire à une détonation.[\[2\]](#)

Q2 : Quelles sont les conditions de stockage générales recommandées pour le nitrite de méthyle ?

R2 : En raison de sa volatilité et de son instabilité, le nitrite de méthyle nécessite des conditions de stockage strictes :

- Température : Conserver dans un endroit frais et bien ventilé, à l'abri de la chaleur et des sources d'ignition. Le stockage réfrigéré est souvent recommandé, mais il faut être conscient du risque de décomposition et de rupture du récipient même à basse température.
- Contenant : Utiliser des contenants hermétiquement fermés. Pour les substances volatiles, des récipients en verre ambré peuvent protéger les composants sensibles à la lumière.
- Atmosphère : Pour les composés sensibles à l'air, à la lumière et à l'humidité, la manipulation et le stockage sous un gaz inert est conseillé.
- Séparation : Stocker à l'écart des matériaux incompatibles, en particulier les agents réducteurs, les bases inorganiques et les oxydes métalliques.[\[2\]](#)

Q3 : Quel équipement de protection individuelle (EPI) dois-je porter lors de la manipulation du nitrite de méthyle ?

R3 : Un EPI complet est essentiel pour minimiser l'exposition :

- Protection respiratoire : Un appareil respiratoire autonome est nécessaire lors de la manipulation de nitrite de méthyle gazeux ou en cas de risque d'inhalation.
- Protection des yeux : Des lunettes de sécurité ou des lunettes de protection contre les produits chimiques doivent être portées.
- Protection de la peau : Des gants résistants aux produits chimiques (le nitrile est souvent une bonne première considération, mais la compatibilité doit être vérifiée) et une blouse de laboratoire sont obligatoires.[\[4\]](#)

- Installations d'urgence : S'assurer qu'une douche de sécurité et une station de lavage oculaire sont facilement accessibles.

Guides de dépannage

Problème : Décoloration ou déformation observée dans le matériau de stockage en plastique.

- Cause possible : Attaque chimique du polymère par le nitrite de méthyle, entraînant un gonflement, une plastification ou une dégradation.
- Mesures immédiates : Transférer immédiatement le nitrite de méthyle dans un récipient de stockage en verre inerte (par exemple, du verre borosilicaté) en utilisant une ventilation et un EPI appropriés.
- Solution à long terme : Cesser l'utilisation du matériau plastique en question. Effectuer des tests de compatibilité (voir le protocole expérimental ci-dessous) avant d'introduire tout nouveau matériau polymère.

Problème : Signes de corrosion ou de piqûres sur les raccords ou les récipients métalliques.

- Cause possible : Le nitrite de méthyle, éventuellement en présence d'impuretés (par exemple, de l'eau), peut être corrosif pour certains métaux. La présence d'oxydes métalliques peut également accélérer la décomposition du nitrite de méthyle.[\[1\]](#)[\[2\]](#)
- Mesures immédiates : Mettre le système hors service en toute sécurité. Évacuer le nitrite de méthyle vers un récipient de confinement approprié.
- Solution à long terme : Utiliser des métaux plus résistants comme l'acier inoxydable (les grades 304 ou 316 sont souvent de bons points de départ pour les produits chimiques organiques, mais des tests sont nécessaires). S'assurer que le système est sec et exempt d'oxydes avant l'introduction du nitrite de méthyle.

Problème : Perte de produit malgré un stockage dans un contenant scellé.

- Cause possible : Perméation à travers le matériau du contenant ou défaillance du joint d'étanchéité. Les élastomères (joints toriques, septa) sont particulièrement sujets au gonflement ou à la dégradation.

- Mesures immédiates : Inspecter le contenant et les joints pour déceler tout signe de dégradation. Si nécessaire, transférer le produit dans un contenant dont l'intégrité est connue.
- Solution à long terme : Sélectionner des matériaux de joint d'étanchéité ayant une résistance chimique connue aux solvants organiques et aux agents oxydants, tels que le PTFE ou le FFKM. Refroidir le contenant avant de l'ouvrir pour minimiser la perte de gaz volatil.

Tableau de compatibilité des matériaux

Le manque de données de compatibilité publiées spécifiquement pour le nitrite de méthyle rend les tests par l'utilisateur final essentiels. Ce tableau est fourni à titre indicatif uniquement, sur la base des principes chimiques généraux et des données sur des composés similaires.

Classe de matériau	Matériaux potentiellement compatibles	Matériaux potentiellement incompatibles	Justification et commentaires
Verres	Verre borosilicaté, Verre ambré	Verre au plomb	Le verre borosilicaté est généralement inerte. Le verre ambré est recommandé pour les composés sensibles à la lumière.
Métaux	Acier inoxydable (par exemple, 304, 316), Hastelloy	Aluminium, Zinc, Cuivre, Alliages de cuivre (Laiton, Bronze), Acier au carbone	Le nitrite de méthyle est sensible à la chaleur en présence d'oxydes métalliques. [1][2] Les métaux réactifs et leurs oxydes doivent être évités. Les aciers inoxydables offrent généralement une bonne résistance aux produits chimiques organiques.
Plastiques	Polytétrafluoroéthylène (PTFE), Polyéthylène fluoré (FEP)	Polyéthylène (PE), Polypropylène (PP), Polychlorure de vinyle (PVC), Polycarbonate	Les polymères fluorés comme le PTFE présentent généralement une excellente résistance chimique. D'autres plastiques sont susceptibles d'être attaqués par des solvants organiques et des agents oxydants.
Élastomères	Perfluoroélastomère (FFKM), Kalrez®	Caoutchouc naturel, Néoprène, Nitrile	Les élastomères sont très susceptibles de

(Buna-N), EPDM,
Silicone, Viton®
(FKM)

gonfler et de se
dégrader. Seuls les
élastomères les plus
résistants
chimiquement doivent
être envisagés, et les
tests sont essentiels.

Avis de non-responsabilité : Les informations contenues dans ce tableau sont fournies à titre indicatif uniquement. L'utilisateur doit effectuer ses propres tests de compatibilité dans les conditions réelles d'utilisation pour garantir la sécurité et l'adéquation.

Protocoles expérimentaux

Protocole : Test de compatibilité des matériaux avec le nitrite de méthyle (basé sur la norme ASTM D543)

Ce protocole décrit une méthode d'évaluation de la résistance des matériaux (plastiques, élastomères et métaux) au nitrite de méthyle.

1. Préparation des échantillons

- Pour les plastiques et les élastomères, préparer au moins 3 échantillons de test de dimensions uniformes (par exemple, 50 mm x 25 mm x 2 mm).
- Pour les métaux, préparer au moins 3 coupons de dimensions connues (par exemple, 50 mm x 25 mm x 2 mm).
- Nettoyer tous les échantillons avec un solvant qui ne réagit pas avec l'échantillon (par exemple, de l'isopropanol), puis sécher complètement.
- Mesurer et enregistrer avec précision les propriétés initiales de chaque échantillon :
 - Masse (à 0,1 mg près)
 - Dimensions (longueur, largeur, épaisseur à 0,01 mm près)

- Dureté (pour les élastomères, en utilisant un duromètre Shore A)
- Apparence (couleur, transparence, état de surface)

2. Procédure d'exposition

- Placer chaque échantillon de test dans un récipient en verre borosilicaté propre et sec avec un couvercle hermétique (par exemple, une bouteille en verre avec un bouchon doublé de PTFE).
- Dans une hotte chimique fonctionnant correctement, introduire soigneusement le nitrite de méthyle dans le récipient. Le nitrite de méthyle étant un gaz à température ambiante, cette étape doit être réalisée à basse température (par exemple, sur un bain de glace sèche/acétone) pour manipuler le nitrite de méthyle sous forme liquide.
- S'assurer que l'échantillon est complètement immergé dans le nitrite de méthyle liquide.
- Sceller hermétiquement les récipients. Inclure un récipient témoin contenant uniquement du nitrite de méthyle pour observer tout changement dans le produit chimique lui-même.
- Placer les récipients scellés dans un endroit de stockage secondaire (par exemple, une boîte antidéflagrante) dans un environnement à température contrôlée (par exemple, $23^{\circ}\text{C} \pm 2^{\circ}\text{C}$) pendant une durée prédéterminée (par exemple, 24, 72 ou 168 heures).

3. Évaluation post-exposition

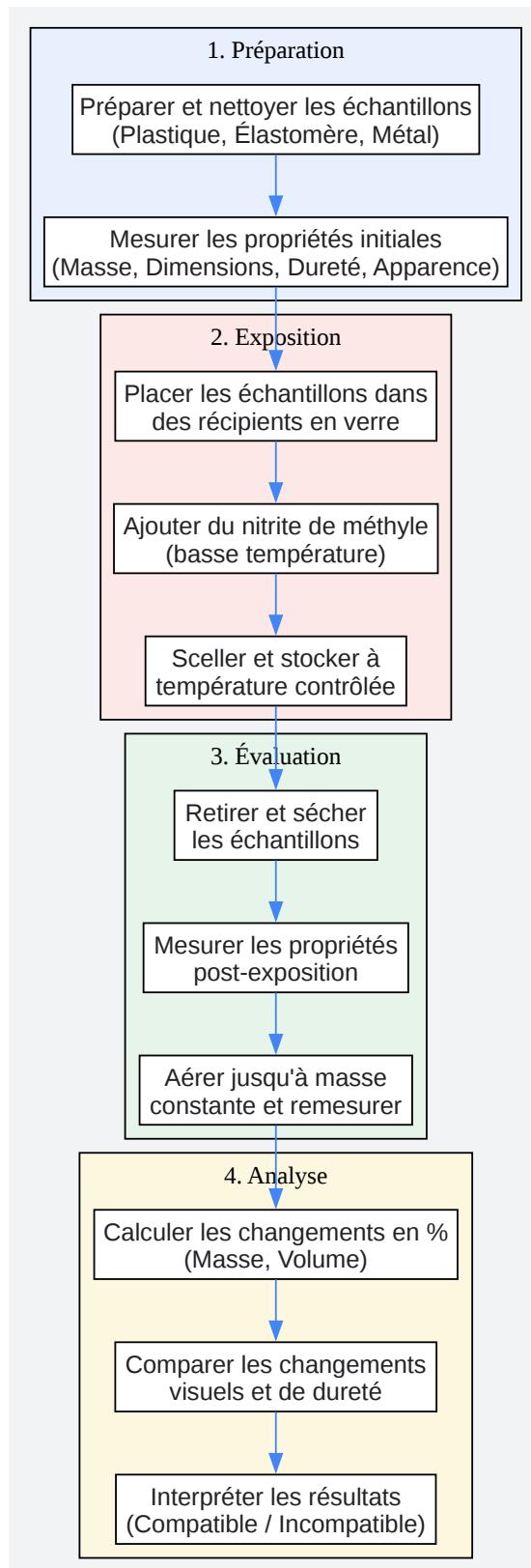
- Après la période d'exposition, refroidir les récipients avant de les ouvrir dans une hotte chimique pour minimiser la perte de produit.
- Retirer les échantillons et les sécher rapidement en les tamponnant avec un chiffon non pelucheux.
- Mesurer et enregistrer immédiatement les propriétés post-exposition (masse, dimensions, dureté, apparence).
- Laisser les échantillons s'aérer dans la hotte jusqu'à ce que tout le nitrite de méthyle absorbé se soit évaporé (masse constante). Mesurer et enregistrer à nouveau les propriétés

finales.

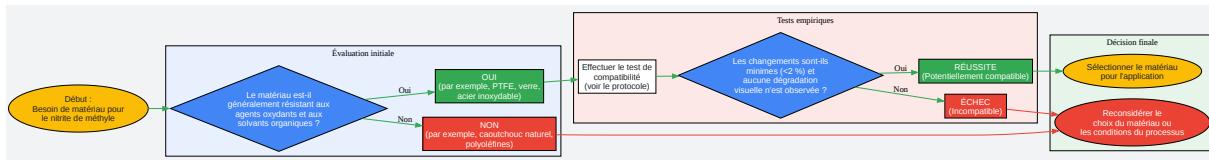
4. Analyse des données

- Calculer le pourcentage de changement pour chaque propriété mesurée :
 - Changement de masse (%) = [(Masse finale - Masse initiale) / Masse initiale] * 100
 - Changement de volume (%) = [(Volume final - Volume initial) / Volume initial] * 100
 - Changement de dureté (points)
- Comparer les changements d'apparence (décoloration, gonflement, fissuration, délaminaison, piqûres pour les métaux).
- Interpréter les résultats :
 - Compatible : Changements minimes de masse, de dimensions et d'apparence (<1-2 %).
 - Compatibilité limitée : Changements modérés. Le matériau peut convenir pour une exposition à court terme.
 - Incompatible : Changements importants (généralement >10 %) ou dégradation visible.

Visualisations

[Click to download full resolution via product page](#)

Légende : Flux de travail pour le test de compatibilité des matériaux avec le nitrite de méthyle.



[Click to download full resolution via product page](#)

Légende : Chemin de décision logique pour la sélection des matériaux.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chemical Compatibility ASTM D543 [[intertek.com](https://www.intertek.com)]
- 2. infinitalab.com [[infinitalab.com](https://www.infinitalab.com)]
- 3. editverse.com [[editverse.com](https://www.editverse.com)]
- 4. ASTM Testing for Plastics and Polymers [[intertek.com](https://www.intertek.com)]
- To cite this document: BenchChem. [Centre de support technique : Manipulation et stockage du nitrite de méthyle]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1202744#selecting-appropriate-materials-for-handling-and-storing-methyl-nitrite>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com